

Application Notes and Protocol for Preparing Disperse Red 91 Stock Solutions

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Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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Introduction

Disperse Red 91 is a red dye derived from anthraquinone, commonly utilized in the manufacturing of plastics, textiles, and cosmetics.[1][2][3][4] In a research context, precise and consistent preparation of stock solutions is critical for obtaining reproducible experimental results. This document provides a detailed protocol for the preparation, handling, and storage of **Disperse Red 91** stock solutions.

Safety Precautions

Before handling **Disperse Red 91**, it is crucial to review the Safety Data Sheet (SDS) and adhere to standard laboratory safety procedures.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[5][6] Gloves should be inspected before use and disposed of properly after handling.[6]
- **Ventilation:** Handle **Disperse Red 91** powder in a well-ventilated area or a chemical fume hood to avoid the formation and inhalation of dust and aerosols.[5][7][8][9]
- **Handling:** Avoid direct contact with skin and eyes.[5][7][9] Do not eat, drink, or smoke in the handling area.[7] After handling, wash hands thoroughly with soap and water.[6][7]

- Spills: In case of a spill, clean it up promptly using dry methods to avoid generating dust.^[7]
For major spills, evacuate the area and follow emergency procedures.^[7]

Materials and Equipment

- Disperse Red 91 powder
- Analytical balance
- Appropriate organic solvent (e.g., Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF))
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Vortex mixer and/or sonicator
- Amber glass vials or tubes for storage

Quantitative Data Summary

While specific solubility data in common laboratory solvents is not readily available in the provided search results, general information suggests that disperse dyes have low water solubility. Therefore, organic solvents are recommended for preparing stock solutions. The stability of the dye in solvent is noted by at least one supplier.

Parameter	Value	Source
Storage (Powder)	-20°C for up to 3 years	^[2]
Storage (In Solvent)	-80°C for up to 1 year	^[2]
Water Solubility	Does not mix well with water (inferred from Disperse Red 1)	^[7]

Experimental Protocol: Preparing a Disperse Red 91 Stock Solution

This protocol outlines the steps to prepare a stock solution of **Disperse Red 91** at a desired concentration. The example below is for a 10 mM stock solution in DMSO.

5.1. Pre-Preparation:

- Allow the **Disperse Red 91** powder to equilibrate to room temperature before opening the container to prevent condensation of moisture.
- Ensure all glassware is clean and dry.
- Calculate the required mass of **Disperse Red 91** based on its molecular weight (355.38 g/mol) and the desired concentration and volume of the stock solution.^[1]

Formula: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

5.2. Weighing the Compound:

- Tare a clean weigh boat on an analytical balance.
- Carefully weigh the calculated amount of **Disperse Red 91** powder. Handle the powder in a fume hood to minimize inhalation risk.

5.3. Dissolution:

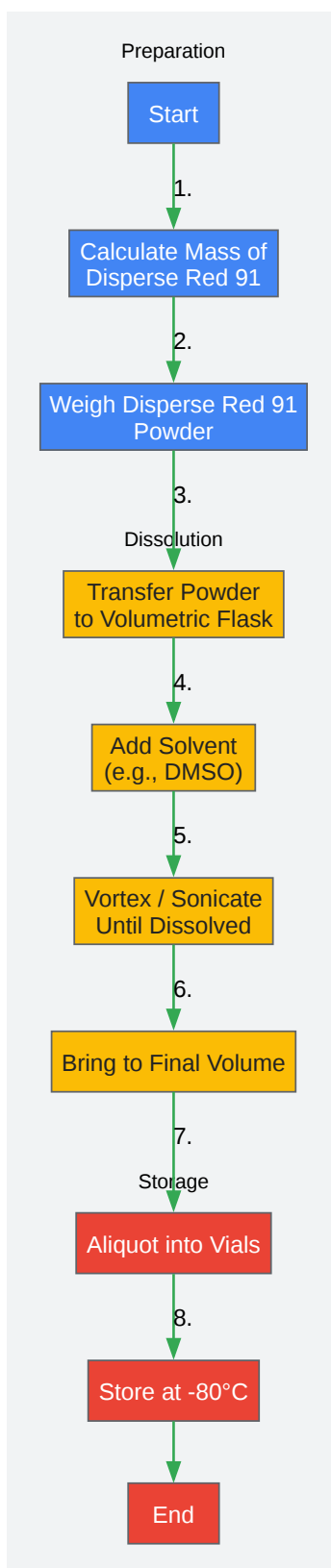
- Transfer the weighed **Disperse Red 91** powder to a volumetric flask of the appropriate size.
- Add a small amount of the chosen solvent (e.g., DMSO) to the flask, approximately half of the final desired volume.
- Gently swirl the flask to wet the powder.
- To aid dissolution, use a vortex mixer. If the compound does not fully dissolve, sonication in a water bath for short intervals may be necessary.
- Once the powder is completely dissolved, add the solvent to the final volume mark on the volumetric flask.
- Invert the flask several times to ensure the solution is homogeneous.

5.4. Storage:

- Aliquot the stock solution into smaller, single-use amber vials or tubes to avoid repeated freeze-thaw cycles.
- Label each vial clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage, as recommended.[\[2\]](#)

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Disperse Red 91** stock solution.



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Caption: Workflow for preparing a **Disperse Red 91** stock solution.

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